

"Ethyl (5-bromo-2-fluorobenzoyl)acetate"

chemical properties

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Compound of Interest

Compound Name:	<i>Ethyl (5-bromo-2-fluorobenzoyl)acetate</i>
Cat. No.:	B580937

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An In-depth Technical Guide to the Chemical Properties of **Ethyl (5-bromo-2-fluorobenzoyl)acetate**

For researchers, scientists, and drug development professionals, understanding the chemical properties of **Ethyl (5-bromo-2-fluorobenzoyl)acetate** is crucial for its application in synthesis and drug discovery. This technical guide provides a comprehensive overview of its known characteristics, experimental protocols, and safety information.

Chemical Identity and Physical Properties

Ethyl (5-bromo-2-fluorobenzoyl)acetate is a halogenated heterocyclic compound, often utilized as a building block in organic synthesis. Its key physical and chemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₀ BrFO ₃	[1] [2]
Molecular Weight	289.10 g/mol	[1] [2] [3]
CAS Number	1020058-47-2	[1] [2] [3]
Appearance	Powder	[1]
Melting Point	34-39 °C	[1]
Flash Point	> 110 °C (> 230 °F)	[1]
Purity	97%	[1] [2]

Structure and Identifiers:

Identifier	Value	Reference
SMILES	CCOC(=O)CC(=O)c1cc(Br)ccc1F	[1] [2]
InChI	1S/C11H10BrFO3/c1-2-16-11(15)6-10(14)8-5-7(12)3-4-9(8)13/h3-5H,2,6H2,1H3	[1] [2]
InChI Key	XODIHCQWLRSGQI-UHFFFAOYSA-N	[1] [2]
MDL Number	MFCD09991886	[1] [3]

Experimental Protocols

While specific experimental data for **Ethyl (5-bromo-2-fluorobenzoyl)acetate** is not extensively published, the following protocols are based on standard laboratory procedures for similar compounds.

Synthesis

A common method for the synthesis of β -keto esters such as **Ethyl (5-bromo-2-fluorobenzoyl)acetate** is the Claisen condensation. A plausible synthetic route would involve the reaction of an appropriate ester, such as ethyl 2-fluoro-5-bromobenzoate, with ethyl acetate in the presence of a strong base like sodium ethoxide.

General Procedure:

- A solution of sodium ethoxide is prepared in anhydrous ethanol.
- A mixture of ethyl 2-fluoro-5-bromobenzoate and ethyl acetate is added dropwise to the cooled sodium ethoxide solution.
- The reaction mixture is stirred at room temperature until the reaction is complete, as monitored by thin-layer chromatography (TLC).
- The reaction is quenched by the addition of a weak acid.
- The product is extracted with an organic solvent, and the organic layer is washed, dried, and concentrated under reduced pressure.

Purification

Purification of the crude product is typically achieved by flash chromatography.[\[4\]](#)

General Procedure:

- A silica gel column is prepared using a suitable solvent system. For compounds of similar polarity, a mixture of hexanes and ethyl acetate is effective.[\[4\]](#)
- The crude product is dissolved in a minimal amount of the eluent and loaded onto the column.
- The column is eluted with the chosen solvent system, and fractions are collected.
- Fractions containing the pure product, as identified by TLC, are combined and the solvent is removed under vacuum.

Spectroscopic Data

Detailed spectroscopic data such as ^1H NMR, ^{13}C NMR, and IR spectra for **Ethyl (5-bromo-2-fluorobenzoyl)acetate** are not readily available in the public domain. However, based on its structure, the following characteristic signals can be expected:

- ^1H NMR: Signals corresponding to the ethyl group (a triplet and a quartet), a singlet for the methylene protons, and multiplets in the aromatic region for the substituted benzene ring.
- ^{13}C NMR: Resonances for the carbonyl carbons of the ester and ketone, carbons of the ethyl group, the methylene carbon, and carbons of the aromatic ring.
- IR Spectroscopy: Characteristic absorption bands for the C=O stretching of the ester and ketone, C-O stretching, C-F stretching, and C-Br stretching, as well as aromatic C-H and C=C stretching.

Safety and Handling

Ethyl (5-bromo-2-fluorobenzoyl)acetate is classified as a hazardous substance. It is essential to handle this compound with appropriate safety precautions in a well-ventilated fume hood.

Hazard Information	Details	Reference
Signal Word	Warning	[1]
Hazard Statements	H302: Harmful if swallowed. H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.	[1]
Precautionary Statements	P261, P264, P270, P301 + P312, P302 + P352, P305 + P351 + P338	[1]
Hazard Classifications	Acute Toxicity 4 (Oral), Eye Irritation 2, Skin Irritation 2, Specific Target Organ Toxicity - Single Exposure 3	[1]
Personal Protective Equipment (PPE)	Dust mask type N95 (US), Eyeshields, Gloves	[1]

Visualizations

Logical Workflow for Synthesis and Purification

The following diagram illustrates a general workflow for the synthesis and purification of **Ethyl (5-bromo-2-fluorobenzoyl)acetate**.



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Caption: General workflow for synthesis and purification.

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References

- 1. Ethyl (5-bromo-2-fluorobenzoyl)acetate 97 1020058-47-2 [sigmaaldrich.com]
- 2. Ethyl (5-bromo-2-fluorobenzoyl)acetate (97%) - Amerigo Scientific [amerigoscientific.com]
- 3. 1020058-47-2 | MFCD09991886 | Ethyl (5-bromo-2-fluorobenzoyl)acetate [aaronchem.com]
- 4. rsc.org [rsc.org]
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